

1-Chlorotridecane: Operational Disposal & Handling Guide[1][2]

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Compound of Interest

Compound Name: 1-Chlorotridecane

CAS No.: 822-13-9

Cat. No.: B1582154

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Executive Safety Summary

Strict Adherence Required: **1-Chlorotridecane** (CAS: 822-13-9) is a long-chain alkyl halide.[1][2] While it lacks the high flammability of shorter-chain chlorinated solvents (like Dichloromethane), it presents specific environmental hazards and incineration challenges.[1][2]

IMMEDIATE "STOP" POINTS:

- STOP: Do NOT pour down the drain. This compound is classified as very toxic to aquatic life with long-lasting effects.[2][3]
- STOP: Do NOT mix with non-halogenated solvents (e.g., Acetone, Hexane) in waste streams.[1][2] The presence of chlorine requires specific high-temperature incineration with acid gas scrubbing.[2]

PART 1: Chemical Profile & Waste Classification[1][2][4]

To ensure compliant disposal, you must understand the physical and chemical properties that dictate the waste stream.[2] **1-Chlorotridecane** is a Halogenated Organic Waste.[2]

Technical Data Summary

Property	Value / Characteristic	Operational Implication
Physical State	Colorless Liquid	Use secondary containment to prevent spreading.[1][2][4][5][6]
Flash Point	> 100°C (Estimated)	Classified as Combustible, not Flammable.[1][2] Note: Does not typically trigger RCRA D001 unless mixed with flammables.[1][2]
Solubility	Insoluble in water	Will form a separate layer in aqueous mixtures; requires organic solvent waste stream.[2]
Halogen Content	~16% Chlorine by weight	CRITICAL: Must be incinerated at facilities equipped to neutralize Hydrogen Chloride (HCl) gas.[1][2]
Aquatic Toxicity	High (H400/H410)	Zero-tolerance for drain disposal.[1][2]

PART 2: The Self-Validating Disposal Protocol

This protocol uses a "Segregation-First" logic.[2] By segregating at the point of generation, you validate the downstream safety of the disposal chain.[2]

Step 1: Waste Stream Segregation

The Mechanism: When halogenated compounds are incinerated, they release acidic gases (HCl) and can form dioxins if combustion temperatures are insufficient.[1][2] Standard organic waste incinerators may not be equipped for this.[1][2]

- Action: Dedicate a specific waste container labeled "HALOGENATED ORGANIC WASTE."

- Validation: Verify the label before every addition. If the waste contains any detectable amount (>1%) of **1-Chlorotridecane**, it belongs in this container.[1][2]

Step 2: Container Selection & Preparation[1][2]

- Material: Use High-Density Polyethylene (HDPE) or Glass (Amber preferred).[1][2]
- Compatibility: **1-Chlorotridecane** is compatible with standard container materials but avoid aluminum containers if the waste is potentially acidic or wet, as alkyl halides can react with aluminum under specific conditions.[2]
- Venting: Use a vented cap if the waste mixture contains volatile components, though pure **1-Chlorotridecane** has low vapor pressure.[2]

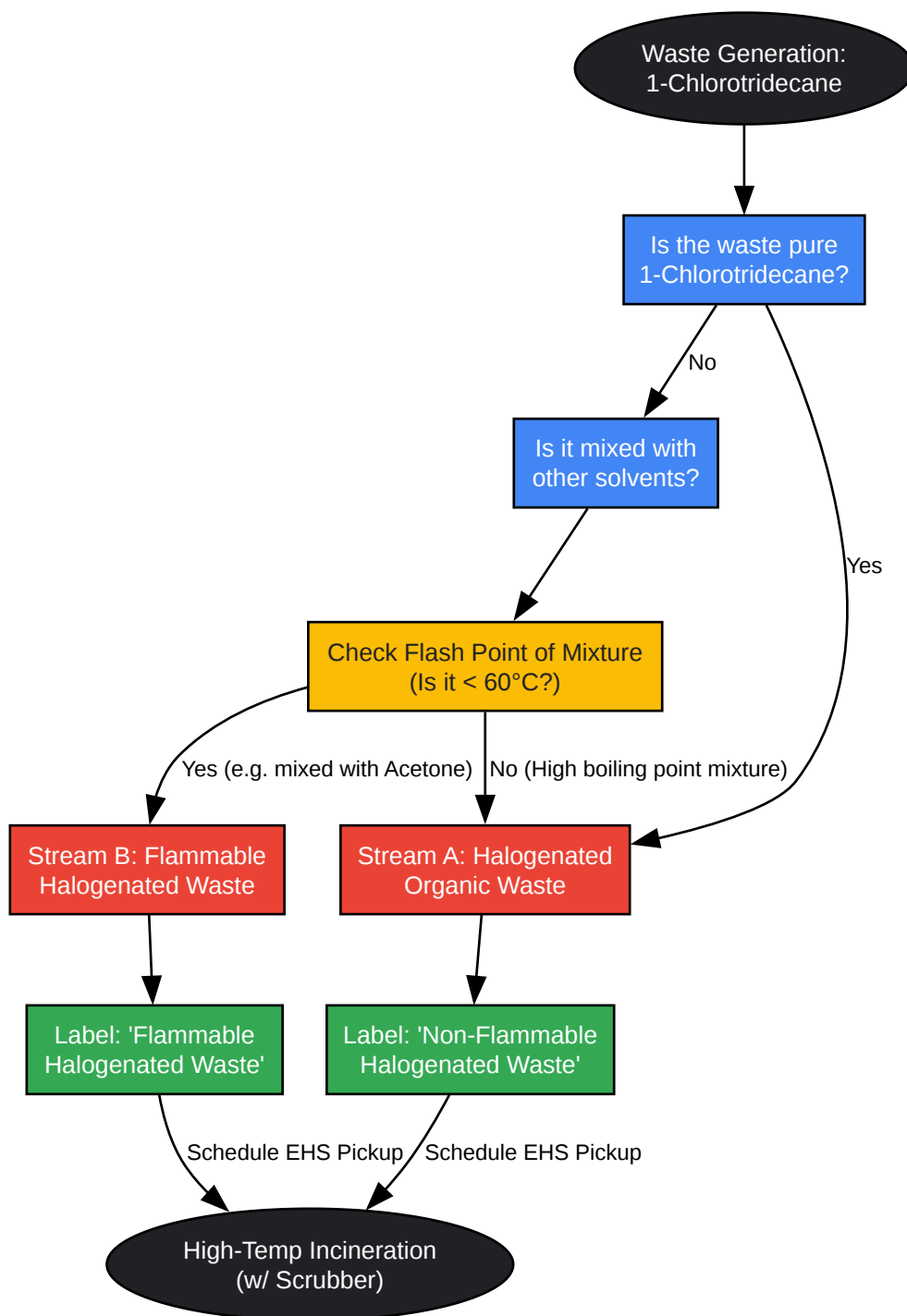
Step 3: Labeling & Documentation

Do not use generic "Chemical Waste" tags.[1][2] Precision prevents accidents.[1][2]

- Required Text: "Hazardous Waste - Halogenated Solvent."[1][2]
- Constituents: Explicitly list "**1-Chlorotridecane**" and its approximate percentage.
- Hazard Checkboxes: Mark "Toxic" and "Irritant."[1][2]

PART 3: Waste Stream Decision Matrix (Visualized)

The following logic flow ensures you select the correct disposal path based on the purity and mixture state of the chemical.



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Figure 1: Decision matrix for classifying **1-Chlorotridecane** waste based on mixture flammability and purity.

PART 4: Spill Management & Regulatory Compliance[1] [2]

Accidental Release (Spill) Protocol

- Isolate: Evacuate the immediate area. Although vapor pressure is low, inhalation of mist should be avoided.[2]
- PPE: Wear Nitrile gloves (breakthrough time is generally good for long-chain alkyl halides) and safety goggles.[1][2]
- Contain: Do not let the spill reach floor drains.[1][2] Use vermiculite, sand, or polypropylene pads.[2]
- Clean: Scoop absorbed material into a wide-mouth jar.[1][2] Label as "Debris contaminated with **1-Chlorotridecane**." [2]

Regulatory Context (USA - EPA/RCRA)[1][2]

- RCRA Status: **1-Chlorotridecane** is not a P- or U-listed waste.[1][2]
- Characteristic Status: It is generally not D001 (Ignitable) unless mixed with flammable solvents.[1][2]
- State Regulations: In states like California, halogenated organic compounds are often regulated as hazardous waste regardless of federal RCRA status due to persistence and toxicity (TTLIC limits).[1][2]
- Best Practice: Always manage as Regulated Chemical Waste to ensure incineration at a permitted facility (TSDf).[1][2]

References

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